Comparative Metabolism of TDCPP: A Cross-Species Analysis Guide

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Compound of Interest

Compound Name:	*Tris(2,3-dichloropropyl) phosphate*
CAS No.:	*78-43-3*
Cat. No.:	*B1198409*

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Executive Summary

Tris(1,3-dichloro-2-propyl) phosphate (TDCPP) is a ubiquitous organophosphate flame retardant (OPFR).[1][2][3] Understanding its metabolic fate across species is critical for extrapolating toxicological data from animal models to human risk assessment.[4]

This guide provides a technical comparison of TDCPP metabolism in Humans, Rodents (Rats), Avian (Chickens), and Aquatic (Fish) models. The core finding is that while the primary metabolite BDCPP is conserved across species, the rate of intrinsic clearance (

) and the specific Cytochrome P450 (CYP) isoforms driving biotransformation differ significantly, impacting bioaccumulation potential and toxicity profiles.

Part 1: Mechanistic Overview & Signaling Pathways

The metabolism of TDCPP is primarily hepatic, driven by Phase I oxidative dechlorination and hydrolysis. The central pathway involves the transformation of the parent triester (TDCPP) into the diester metabolite Bis(1,3-dichloro-2-propyl) phosphate (BDCPP) and the cleavage product 1,3-dichloro-2-propanol (1,3-DCP).

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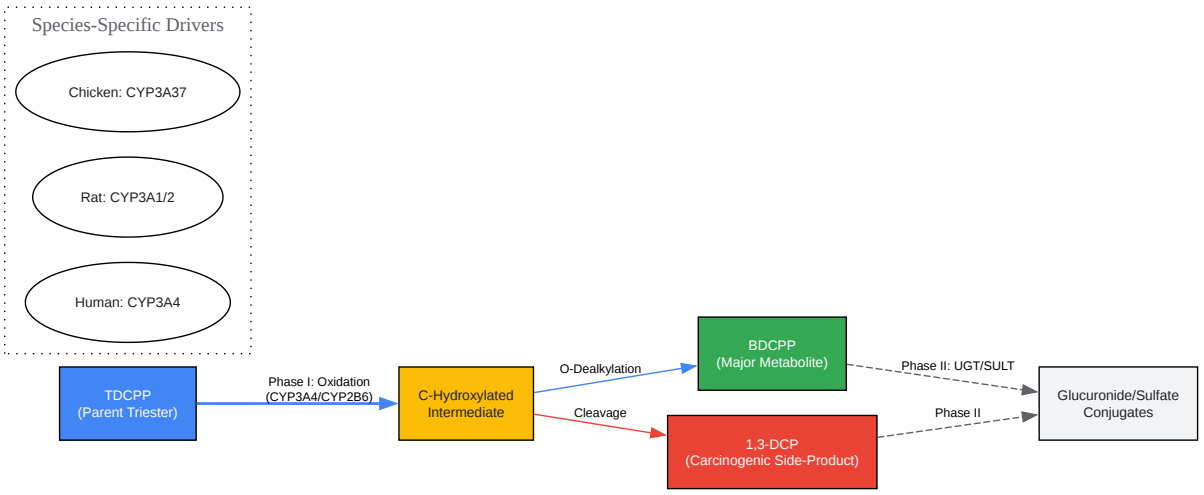
Key Metabolic Pathway Diagram

Figure 1: The dominant metabolic pathway of TDCPP mediated by CYP450 enzymes.



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Caption: TDCPP undergoes oxidative dealkylation via CYP enzymes to form BDCPP and 1,3-DCP. Phase II conjugation facilitates excretion.

Part 2: Species-Specific Metabolic Profiles

Humans (Homo sapiens)[2][3][5]

- Primary Driver:CYP3A4 is the dominant isoform responsible for TDCPP metabolism in human liver microsomes (HLM).[1]
- Kinetics: Human hepatocytes exhibit moderate intrinsic clearance compared to rodents.

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- Biomarker: BDCPP is the primary urinary biomarker, detected in >90% of the general population.[2]
- Clinical Relevance: High variability in CYP3A4 expression among individuals leads to variable susceptibility to TDCPP accumulation.

Rodents (Rats/Mice)[2]

- Primary Driver:CYP3A1/2 (Rat) and CYP3A11 (Mouse).
- Kinetics: Rats typically display higher intrinsic clearance (

) rates than humans. This "fast metabolizer" status often requires safety factors when extrapolating No-Observed-Adverse-Effect-Levels (NOAEL) from rats to humans.
- Pathway: Similar to humans, but with a higher rate of formation for 1,3-DCP, potentially influencing cancer bioassays in rodents.

Avian Models (Chickens)

- Primary Driver:CYP3A37 and CYP2H1.[5]
- Kinetics: Chickens are rapid metabolizers. In ovo studies show that injected TDCPP is >99% metabolized by day 19 of incubation.
- Toxicity: Despite rapid clearance, TDCPP induces significant changes in lipid metabolism genes and thyroid hormone regulation before it is cleared.

Aquatic Models (Fish - Trout/Carp)

- Primary Driver: CYP-mediated oxidation is present but often slower than in mammals due to lower body temperatures and specific isoform activity.
- Metabolic Difference: Unlike land animals where hydrolysis/dealkylation to BDCPP is dominant, some fish species (e.g., Carp) show a higher proportion of hydroxylated metabolites rather than pure hydrolysis products.
- Implication: Slower clearance leads to higher bioaccumulation factors (BAF) in aquatic environments.

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Comparative Data Summary

Feature	Human	Rat	Chicken	Fish (Carp/Trout)
Major Enzyme	CYP3A4	CYP3A1/2	CYP3A37	CYP3A-like / Hydrolysis
Clearance Rate	Moderate	High (Fast)	Very High (Rapid)	Low (Slow)
Primary Metabolite	BDCPP	BDCPP	BDCPP	BDCPP + Hydroxylated forms
Bioaccumulation Risk	Moderate	Low	Low	High
1,3-DCP Formation	Yes	Yes (Higher)	Yes	Limited data

Part 3: Experimental Protocols (Self-Validating Systems)

To objectively compare metabolism, researchers utilize the Microsomal Stability Assay. This protocol is designed to determine the in vitro intrinsic clearance (

) and half-life (

).

Protocol: Comparative Microsomal Stability Assay

Objective: Determine the metabolic depletion rate of TDCPP in liver microsomes across species.

Reagents:

- Liver Microsomes (Human, Rat, Chicken, Fish) at 20 mg/mL protein.

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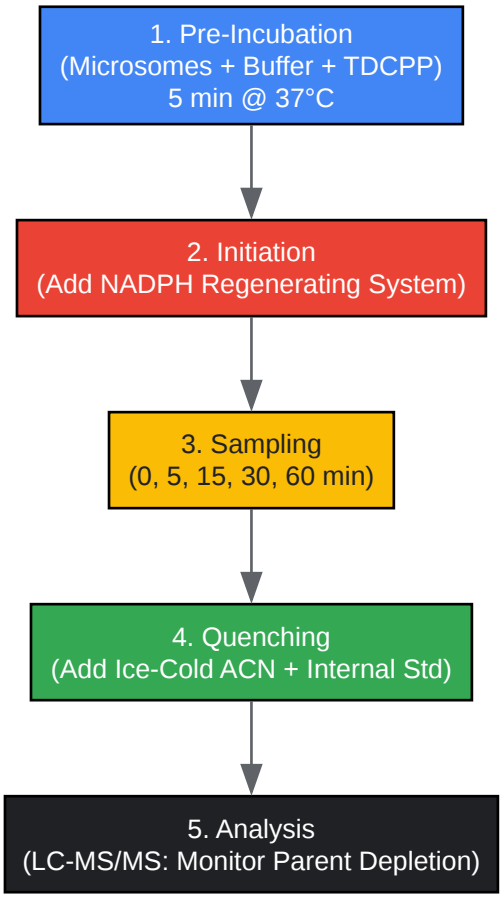
- NADPH Regenerating System (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6P dehydrogenase).
- Stop Solution: Ice-cold Acetonitrile (ACN) with Internal Standard (e.g., d15-TDCPP).

Workflow Diagram: Figure 2: Step-by-step experimental workflow for determining metabolic stability.



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Caption: Standardized workflow ensures comparable kinetic data across species.

Critical Steps for Validity (E-E-A-T):

- Linearity Check: Ensure the reaction is linear with respect to time and protein concentration. Use <1 mg/mL protein to avoid non-specific binding.

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- Negative Control: Run a "No-NADPH" control. If TDCPP depletes here, it indicates non-CYP metabolism (e.g., esterases) or chemical instability.
- Positive Control: Run a known substrate (e.g., Testosterone for CYP3A) to validate microsomal activity.

Calculation of Intrinsic Clearance (

):

Where

is the slope of the natural log of remaining TDCPP vs. time.

Part 4: Toxicological Implications

The metabolic differences described above have profound implications for drug development and safety assessment:

- Bioactivation vs. Detoxification:
  - Metabolism to BDCPP is generally considered a detoxification step regarding acute neurotoxicity.
  - However, the side-product 1,3-DCP is genotoxic. Therefore, species that metabolize TDCPP faster (Rats) may be exposed to higher transient spikes of 1,3-DCP compared to species with slower metabolism (Fish).
- Interspecies Scaling:
  - Direct extrapolation of toxicity data from Rats to Humans without correcting for

    may underestimate the half-life of TDCPP in humans.
  - Actionable Insight: Use Physiologically Based Pharmacokinetic (PBPK) modeling to adjust for these metabolic rate differences when setting safety thresholds.

References

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- Wang, Q., et al. (2019).[2] "Biotransformation of organophosphorus flame retardants (OPFRs) mediated by cytochrome P450 enzymes." Environment International.[6] Link[6]
- Farhat, A., et al. (2014). "In ovo effects of two organophosphate flame retardants—TCPP and TDCPP—on pipping success, development, mRNA expression, and thyroid hormone levels in chicken embryos."[5] Toxicological Sciences. Link
- Lynn, S. G., et al. (2021). "Evaluation and comparison of in vitro intrinsic clearance rates measured using cryopreserved hepatocytes from humans, rats, and rainbow trout."[4][7] Toxicology. Link
- Cooper, E. M., et al. (2011). "Metabolism of the flame retardant tris(1,3-dichloro-2-propyl) phosphate (TDCPP) in human liver microsomes and precision-cut liver slices." Chemical Research in Toxicology. Link
- Fu, J., et al. (2020). "Metabolomics Reveals That tris(1,3-dichloro-2-propyl)phosphate (TDCPP) Causes Disruption of Membrane Lipids in Microalga Scenedesmus Obliquus."[8] Science of The Total Environment. Link

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Sources

- 1. Computational Insight into Biotransformation Profiles of Organophosphorus Flame Retardants to Their Diester Metabolites by Cytochrome P450 [mdpi.com]
- 2. Tris(1,3-dichloro-2-propyl) phosphate is a metabolism-disrupting chemical in male mice - PMC [pmc.ncbi.nlm.nih.gov]
- 3. ANALYSIS OF THE FLAME RETARDANT METABOLITES BIS (1,3-DICHLORO-2-PROPYL) PHOSPHATE (BDCPP) AND DIPHENYL PHOSPHATE (DPP) IN URINE USING LIQUID CHROMATOGRAPHY-TANDEM MASS SPECTROMETRY - PMC [pmc.ncbi.nlm.nih.gov]
- 4. scottglynn.com [scottglynn.com]

- 5. In Ovo effects of two organophosphate flame retardants--TCPP and TDCPP--on pipping success, development, mRNA expression, and thyroid hormone levels in chicken embryos - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Organophosphorus Flame Retardant TDCPP Displays Genotoxic and Carcinogenic Risks in Human Liver Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Evaluation and comparison of in vitro intrinsic clearance rates measured using cryopreserved hepatocytes from humans, rats, and rainbow trout - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Metabolomics reveals that tris(1,3-dichloro-2-propyl)phosphate (TDCPP) causes disruption of membrane lipids in microalga Scenedesmus obliquus - PubMed [pubmed.ncbi.nlm.nih.gov]

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